

Application Notes: Carbonic Anhydrase Activity Assay Featuring Trecadrine

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Trecadrine
CAS No.: 90845-56-0
Cat. No.: B15576135

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Introduction

Carbonic anhydrases (CAs) are a family of ubiquitous metalloenzymes that catalyze the reversible hydration of carbon dioxide to bicarbonate and a proton.^[1] This reaction is fundamental to numerous physiological processes, including respiration, pH homeostasis, and electrolyte secretion. The diverse isoforms of carbonic anhydrase present in various tissues and their roles in pathological conditions have made them attractive targets for drug development.^[1] Inhibition of CA activity is a therapeutic strategy for a range of diseases, including glaucoma, epilepsy, and certain types of cancer.

Trecadrine, a sympathomimetic and beta-3 adrenergic receptor agonist, has also been identified as an inhibitor of carbonic anhydrase isoforms 1, 2, and 4. This dual activity presents a unique pharmacological profile that warrants further investigation for potential therapeutic applications. These application notes provide a detailed protocol for assessing the inhibitory activity of **Trecadrine** on carbonic anhydrase using a colorimetric assay.

Data Presentation

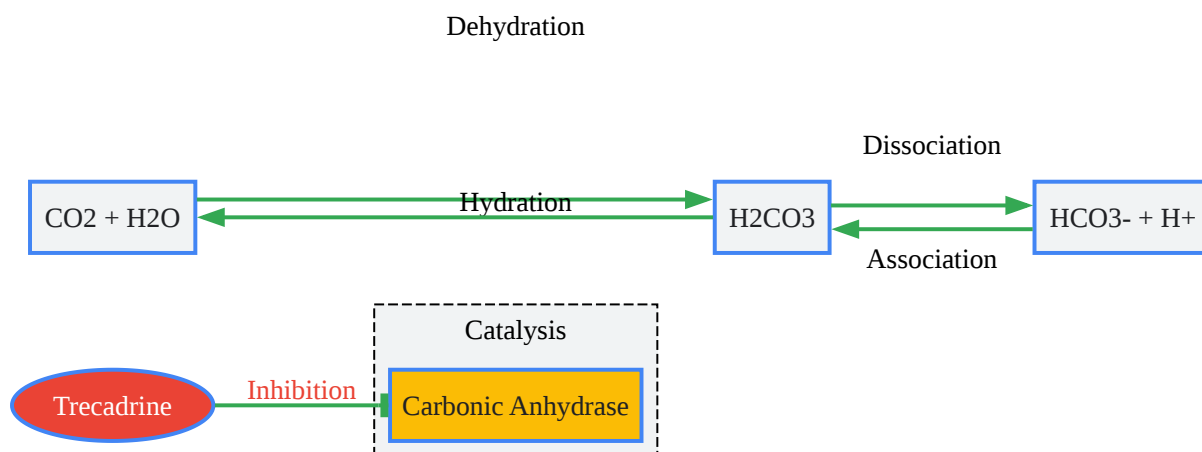
While specific quantitative data for the inhibition of carbonic anhydrase by **Trecadrine** is not readily available in public literature, the following table presents the inhibitory constants (IC₅₀ and K_i) for well-characterized carbonic anhydrase inhibitors. This data serves as a reference for comparing the potential potency of novel inhibitors like **Trecadrine**.

Inhibitor	Target Isoform(s)	IC ₅₀ (nM)	K _i (nM)	Reference(s)
Acetazolamide	hCA I, hCA II, hCA IX	20 (hCA II), 440 (hCA I), 30 (hCA IX)	0.8 (hCA II)	[2][3][4]
Dorzolamide	hCA II, hCA IV	0.18 (hCA II)	1.9 (hCA II), 31 (hCA IV)	[5][6]
Brinzolamide	hCA II, hCA IV	3.19 (hCA II), 45.3 (hCA IV)	0.13 (hCA II)	[7][8][9]

Note: IC₅₀ and K_i values can vary depending on the assay conditions and the specific isoform being tested. The data presented here is for comparative purposes.

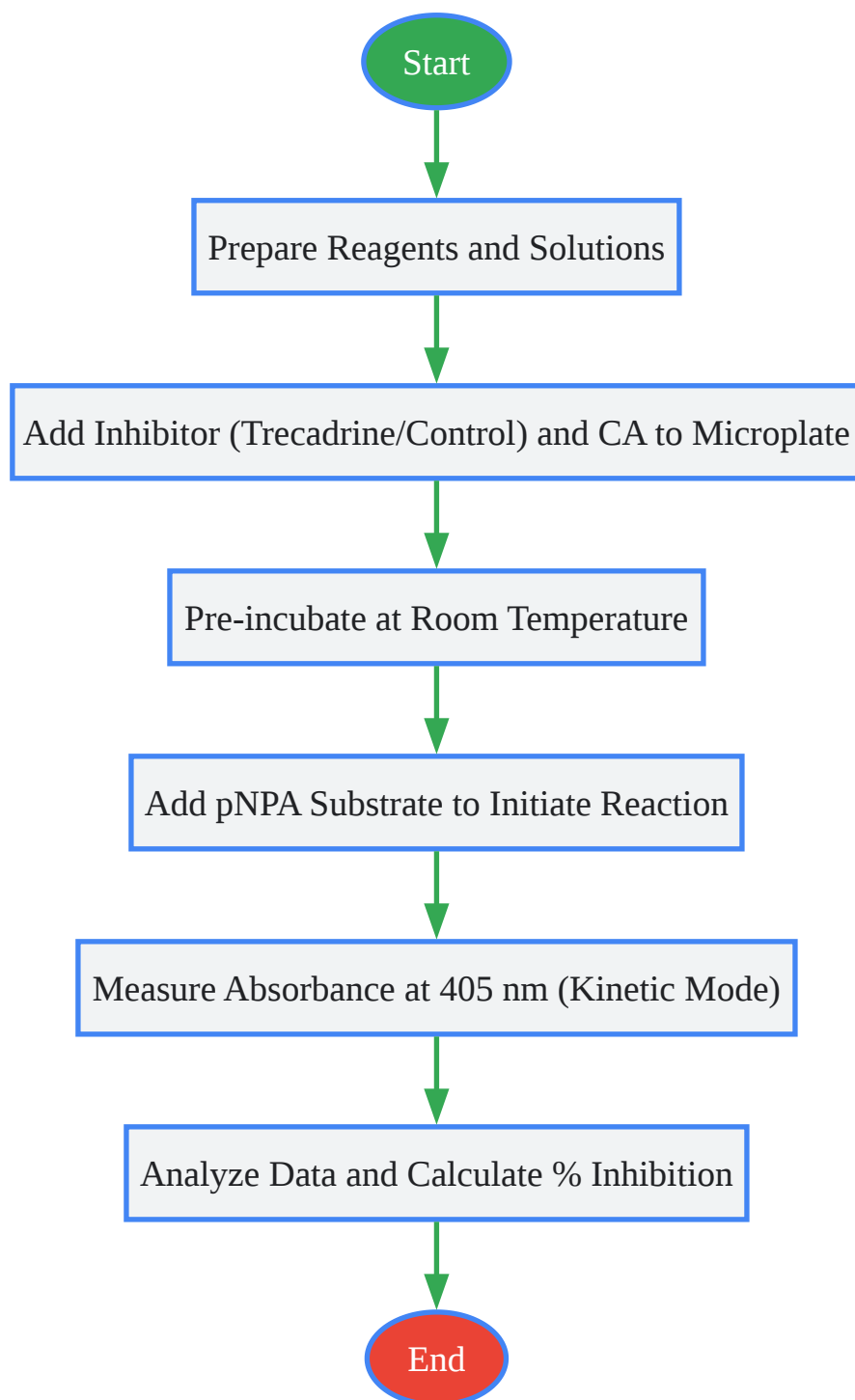
Signaling Pathways

The following diagrams illustrate the signaling pathways relevant to the dual activity of **Trecadrine**.



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Caption: Carbonic Anhydrase Catalytic Pathway and Inhibition by **Trecadrine**.



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- To cite this document: BenchChem. [Application Notes: Carbonic Anhydrase Activity Assay Featuring Trecadrine]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15576135/docs#application-notes-carbonic-anhydrase-activity-assay-featuring-trecadrine\]](https://www.benchchem.com/product/b15576135/docs#application-notes-carbonic-anhydrase-activity-assay-featuring-trecadrine)

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